Spectroscopic Characterization of 1-(4-Piperidinyl)ethanol Hydrobromide: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(4-Piperidinyl)ethanol hydrobromide*
CAS No.:	*1609395-69-8*
Cat. No.:	*B1458923*

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Abstract: This technical guide provides a detailed analysis of the expected spectroscopic signature of **1-(4-Piperidinyl)ethanol hydrobromide** (CAS: 1609395-69-8). In the absence of publicly available experimental spectra for this specific salt, this document leverages foundational principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS) to present a comprehensive, theoretically derived characterization. This guide is intended for researchers, scientists, and drug development professionals who may be synthesizing, handling, or identifying this compound. The methodologies, predicted data, and their expert interpretations are detailed herein to serve as a robust reference for quality control and structural verification.

Introduction: The Compound in Context

1-(4-Piperidinyl)ethanol is a bifunctional organic molecule featuring a secondary alcohol appended to a piperidine ring. The piperidine moiety is a ubiquitous scaffold in medicinal chemistry, and its derivatives are integral to a vast array of pharmacologically active agents.

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The hydrobromide salt form enhances the compound's stability and crystallinity, making it suitable for pharmaceutical handling and formulation.

Accurate structural elucidation is the bedrock of chemical research and development. Spectroscopic techniques provide a non-destructive means to probe the molecular architecture, offering definitive proof of identity and purity. This guide will systematically deconstruct the predicted spectroscopic data for the hydrobromide salt, providing the causal logic behind the expected spectral features.

Chemical Structure:

- Compound Name: **1-(4-Piperidinyl)ethanol Hydrobromide**
- Molecular Formula: $C_7H_{16}BrNO$
- Molecular Weight: 210.11 g/mol
- Structure:

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **1-(4-Piperidinyl)ethanol hydrobromide**, the key analytical challenge is to resolve the diastereotopic protons of the piperidine ring and account for the influence of the protonated nitrogen atom.

Experimental Protocol: NMR Sample Preparation and Acquisition

A robust NMR analysis begins with meticulous sample preparation. The following protocol is a self-validating system designed to yield high-quality, reproducible data.

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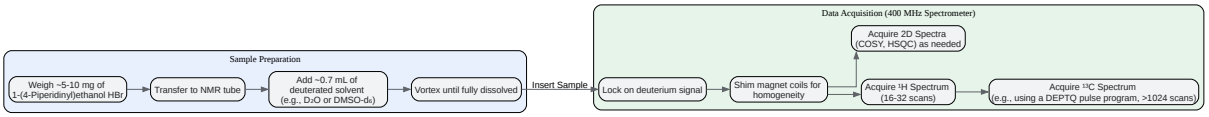

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Caption: Standard workflow for NMR data acquisition.

Causality in Experimental Choices:

- Solvent Selection: Deuterated water (D_2O) or DMSO-d_6 are the solvents of choice. D_2O is advantageous as it will exchange with the labile O-H and N-H protons, causing their signals to disappear, which can simplify the spectrum and confirm their identity. DMSO-d_6 is preferred if observing these exchangeable protons is desired, as they will appear as distinct, albeit often broad, signals.

- Pulse Programs: A DEPTQ (Distortionless Enhancement by Polarization Transfer with Quaternary detection) pulse program for ^{13}C NMR is highly efficient. It provides full multiplicity information (CH_3, CH_2, CH, and C) in a single experiment, saving valuable instrument time.

Predicted ^1H NMR Spectral Data

The formation of the ammonium hydrobromide salt significantly impacts the electronic environment. The positive charge on the nitrogen atom acts as a strong electron-withdrawing group, causing notable deshielding (a downfield shift) of adjacent protons (H2/H6 and H4) compared to the free base.

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constants (J, Hz)	Rationale
H1' (CH_3)	~1.15	Doublet (d)	3H	J ≈ 6.5	Coupled to the single H1 proton. Typical methyl group adjacent to a methine.
H3/H5 (axial)	~1.50	Quartet of doublets (qd)	2H	J ≈ 12 (ax-ax), 4 (ax-eq)	Complex multiplet due to geminal and vicinal coupling. Axial protons are typically shielded relative to equatorial.
H3/H5 (equatorial)	~1.95	Doublet of triplets (dt)	2H	J ≈ 12 (gem), 3 (vic)	Deshielded relative to axial protons.
H4 (CH)	~1.80	Multiplet (m)	1H	-	Complex coupling to adjacent CH_2 and CH protons.
H2/H6 (axial)	~3.00	Quartet of doublets (qd)	2H	J ≈ 12 (ax-ax), 4 (ax-eq)	Significantly deshielded by the adjacent N^+H_2 group.

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H1 (CHOH)	~3.70	Multiplet (m)	1H	J ≈ 6.5	Coupled to the methyl group and the H4 proton. Deshielded by the adjacent hydroxyl group.
H2/H6 (equatorial)	~3.40	Doublet of triplets (dt)	2H	J ≈ 12 (gem), 3 (vic)	Deshielded by the adjacent N^+H_2 group.
OH	Variable (~4-5 in DMSO-d_6)	Broad Singlet (br s)	1H	-	Chemical shift is concentration and temperature dependent. Exchanges in D_2O.
N^+H_2	Variable (~8-9 in DMSO-d_6)	Broad Singlet (br s)	2H	-	Broad due to quadrupolar relaxation and exchange. Exchanges in D_2O.

Predicted ^{13}C NMR Spectral Data

The deshielding effect of the protonated nitrogen is also evident in the ^{13}C NMR spectrum. Carbons closer to the N^+H_2 group (C2/C6) will be shifted significantly downfield.

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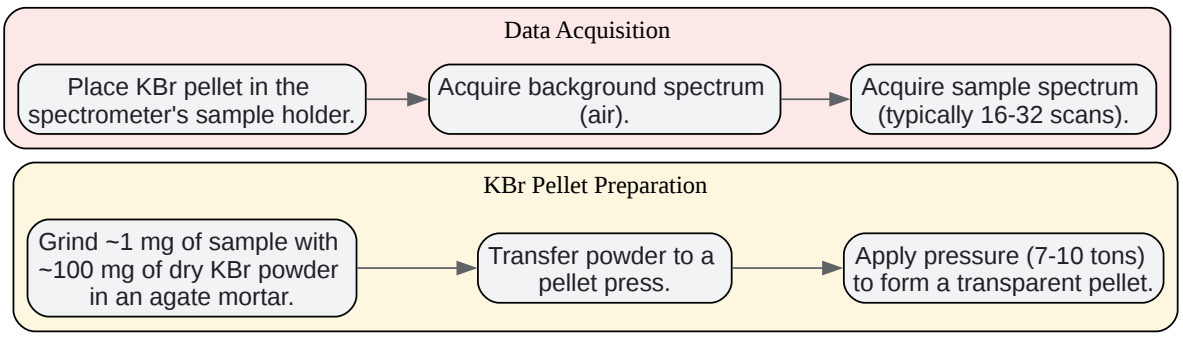
Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Rationale
C1' (CH_3)	~22	Standard aliphatic methyl carbon.
C3/C5 (CH_2)	~28	Aliphatic methylene carbons on the piperidine ring.
C4 (CH)	~42	Piperidine methine carbon.
C2/C6 (CH_2)	~45	Deshielded by the adjacent electron-withdrawing N^+H_2 group.
C1 (CHOH)	~68	Carbon attached to the electronegative oxygen atom.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of chemical bonds. It is exceptionally useful for identifying functional groups. The IR spectrum of **1-(4-Piperidinyl)ethanol hydrobromide** will be dominated by features from the alcohol and, most diagnostically, the secondary ammonium ion.

Experimental Protocol: IR Sample Preparation



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Caption: Workflow for solid-state IR analysis via KBr pellet.

Trustworthiness of the Protocol: Using a potassium bromide (KBr) pellet for a solid sample is a standard, reliable method that minimizes scattering and produces sharp, well-defined absorption bands. KBr is transparent to IR radiation in the typical analytical range (4000-400 cm^{-1}).

Predicted IR Absorption Bands

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Wavenumber (cm^{-1})	Vibration Type	Functional Group	Significance and Interpretation
~3300 (broad)	O-H Stretch	Alcohol (-OH)	A strong, broad absorption is the hallmark of a hydrogen-bonded alcohol O-H group.
3000-2850	C-H Stretch	Aliphatic (CH, CH_2, CH_3)	Multiple sharp peaks corresponding to the stretching of sp^3 C-H bonds in the piperidine ring and ethanol side chain.
2700-2400	N^+-H Stretch	Secondary Ammonium ($R_2N^+H_2$)	Key Diagnostic Peak. This very broad, often complex series of absorptions is characteristic of an ammonium salt and is a definitive indicator of salt formation.
~1600-1500	N^+-H Bend	Secondary Ammonium ($R_2N^+H_2$)	Asymmetric and symmetric bending vibrations of the N^+-H bonds provide further confirmation of the ammonium salt.
~1450	C-H Bend	Aliphatic (CH_2)	Scissoring and bending vibrations of the methylene groups.
~1100	C-O Stretch	Secondary Alcohol (C-OH)	A strong, sharp peak indicating the stretching of the

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carbon-oxygen single bond.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, enabling the determination of molecular weight and structural features. When analyzed by techniques like electrospray ionization (ESI) or electron ionization (EI), the hydrobromide salt will typically be observed as the protonated free base.

Experimental Protocol: MS Analysis

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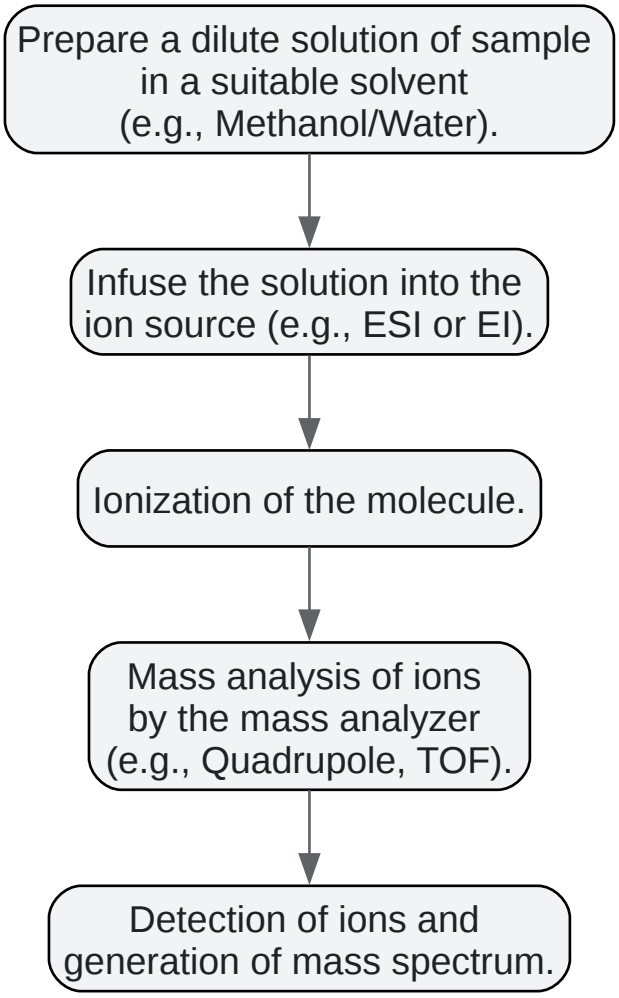

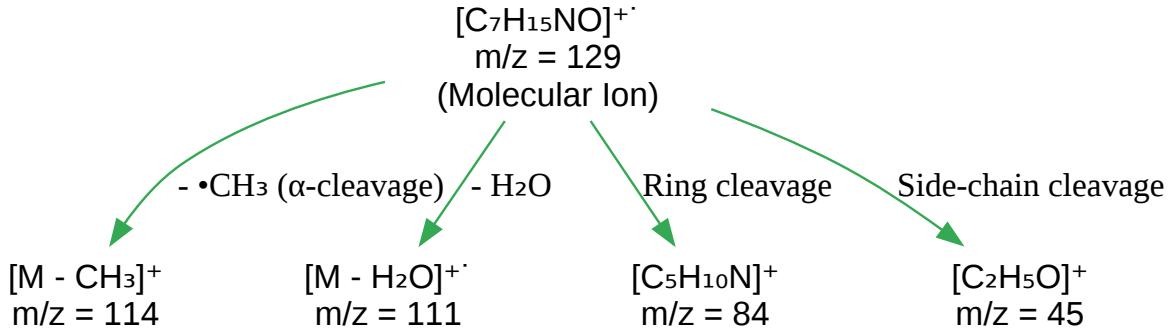

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Caption: Major predicted EI fragmentation pathways.

Interpretation of Fragments:

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- m/z 114: Loss of the terminal methyl group (•CH_3) via alpha-cleavage adjacent to the oxygen atom. This is a very common fragmentation for secondary alcohols.
- m/z 111: Loss of a neutral water molecule (H_2O), another characteristic fragmentation of alcohols.
- m/z 84: This significant peak likely corresponds to the piperidine ring cation fragment, resulting from the cleavage of the bond between the ring (at C4) and the ethanol side chain.
- m/z 45: This fragment corresponds to the $[CH(OH)CH_3]^+$ cation from the side chain.

Conclusion

This guide provides a theoretically rigorous and comprehensive spectroscopic characterization of **1-(4-Piperidinyl)ethanol hydrobromide**. The predicted NMR, IR, and MS data presented, along with the underlying scientific rationale, establish a detailed benchmark for the identification and quality assessment of this compound. Researchers can use this guide to confirm the successful synthesis of the target molecule, assess its purity, and ensure the integrity of their materials in drug discovery and development workflows. The self-validating protocols described herein are designed to produce reliable and reproducible results, upholding the highest standards of scientific integrity.

References

- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to Spectroscopy (5th ed.). Cengage Learning. [Link]
- NIST Chemistry WebBook. National Institute of Standards and Technology. [Link]
- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric Identification of Organic Compounds (8th ed.). John Wiley & Sons. [Link]
- PubChem Database. **1-(4-piperidinyl)ethanol hydrobromide**, CID 131737527. National Center for Biotechnology Information. [Link]
- To cite this document: BenchChem. [Spectroscopic Characterization of 1-(4-Piperidinyl)ethanol Hydrobromide: A Technical Guide]. BenchChem, [2026]. [Online PDF].

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